

"Methyl 2,3-dichlorophenylacetate" molecular weight and formula

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Compound of Interest

Compound Name: Methyl 2,3-dichlorophenylacetate

Cat. No.: B075993

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An In-depth Technical Guide to Methyl 2,3-dichlorophenylacetate

This technical guide provides essential information regarding the physicochemical properties of **Methyl 2,3-dichlorophenylacetate**, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

Methyl 2,3-dichlorophenylacetate is a chemical compound with the CAS number 10328-87-7.

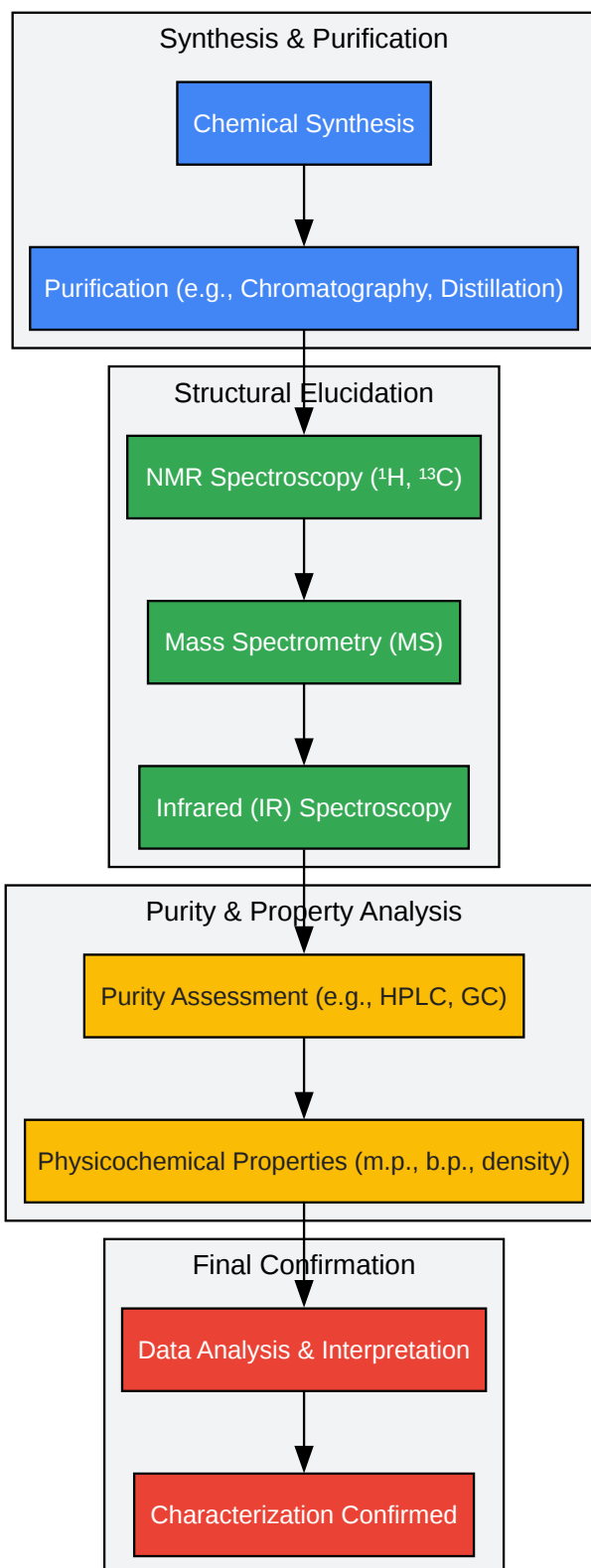
[1] Its fundamental properties are summarized below, providing a quantitative overview for laboratory and research applications.

Property	Value	Source
Molecular Formula	C ₉ H ₈ Cl ₂ O ₂	[1][2]
Molar Mass	219.06 g/mol	[1]
Boiling Point	274.5±25.0 °C (Predicted)	[3]
Density	1.318±0.06 g/cm ³ (Predicted)	[3]
Refractive Index	1.542-1.544	[1][3]
Storage Temperature	Sealed in dry, Room Temperature	[3]
Physical Form	Liquid	[3]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Methyl 2,3-dichlorophenylacetate** are typically documented in specialized chemical literature, patents, and internal laboratory standard operating procedures (SOPs). These sources provide the necessary detail for replication by skilled chemists. The general workflow for the characterization of a chemical compound like **Methyl 2,3-dichlorophenylacetate** is outlined in the diagram below. This process ensures the identity, purity, and structure of the compound are unequivocally confirmed.

General Workflow for Chemical Compound Characterization



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Caption: Conceptual workflow for the synthesis and characterization of a chemical compound.

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References

- 1. chembk.com [chembk.com]
- 2. chembk.com [chembk.com]
- 3. METHYL 2,3-DICHLOROPHENYLACETATE CAS#: 10328-87-7 [m.chemicalbook.com]
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